

# toxicological data and safety precautions for handling zinc fluoroborate

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Zinc fluoroborate

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## A Comprehensive Toxicological and Safety Guide to Zinc Fluoroborate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the toxicological data and safety precautions for handling **zinc fluoroborate**. The information is compiled from various safety data sheets, toxicology databases, and scientific literature to ensure a comprehensive resource for laboratory and industrial settings.

### Toxicological Data

**Zinc fluoroborate** is a corrosive substance that is harmful if swallowed, inhaled, or in contact with skin.<sup>[1][2][3][4]</sup> The primary hazards are associated with its corrosive nature and the toxicity of its components, zinc and fluoroborate.

### Acute Toxicity

Quantitative data on the acute toxicity of **zinc fluoroborate** is limited and varies across different sources. The available data is summarized in the table below.

Parameter	Route	Species	Value	Reference
LD50	Oral	Rat	> 500 mg/kg	[3][5]
LD50	Oral	-	0.5 - 5 g/kg (Toxicity Grade 2)	[6]
LD50	Dermal	-	No data available	[1][2]
LC50	Inhalation	-	No data available	[1][2]

GHS Classification:

- Acute Toxicity, Oral: Category 4[1][2]
- Acute Toxicity, Dermal: Category 4[1][2]
- Acute Toxicity, Inhalation: Category 4[1][2]

## Skin Corrosion and Irritation

**Zinc fluoroborate** is classified as causing severe skin burns and eye damage.[1][2][3][4] A 41% aqueous solution has been reported to cause skin and eye irritation.[3]

GHS Classification:

- Skin Corrosion/Irritation: Category 1B[1][7]

## Serious Eye Damage and Irritation

Direct contact with **zinc fluoroborate** can cause serious and potentially irreversible eye damage.[1][2][7]

GHS Classification:

- Serious Eye Damage/Eye Irritation: Category 1[4][7]

## Respiratory and Skin Sensitization

There is no data available to classify **zinc fluoroborate** as a respiratory or skin sensitizer.[1][2]

## Germ Cell Mutagenicity

No specific data on the mutagenicity of **zinc fluoroborate** is available.[1][2][7] However, studies on zinc have shown it is not mutagenic but may have some clastogenic properties.[8] Zinc acetate has shown positive results in some in vitro mutagenicity assays.

## Carcinogenicity

There is no data available on the carcinogenicity of **zinc fluoroborate**. [1][2][7] The Department of Health and Human Services (DHHS) and the International Agency for Research on Cancer (IARC) have not classified zinc for carcinogenicity.[9] The EPA has determined that zinc is not classifiable as to its human carcinogenicity based on incomplete information.[9]

## Reproductive Toxicity

No data is available regarding the reproductive toxicity of **zinc fluoroborate**. [1][2][7]

## Specific Target Organ Toxicity (STOT)

- Single Exposure: May cause respiratory irritation.[7]
- Repeated Exposure: No data available.[1][2]

## Safety Precautions for Handling

Due to its hazardous properties, strict safety measures must be followed when handling **zinc fluoroborate**.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[1][6]
- Skin Protection: Wear chemical-impermeable gloves (e.g., rubber gloves) and protective clothing to prevent skin contact.[1][6][10]

- Respiratory Protection: Use a full-face respirator if exposure limits are exceeded or if irritation is experienced.[1]

## Engineering Controls

Work in a well-ventilated area, preferably under a chemical fume hood, to minimize inhalation of dust or vapors.[1][2][10] Ensure that eyewash stations and safety showers are readily accessible.[7]

## Handling and Storage

- Avoid formation of dust and aerosols.[1][2]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[1][2]
- Wash hands thoroughly after handling.[1][2]
- Do not eat, drink, or smoke when using this product.[1][2]
- Store in a cool, dry, and well-ventilated place in tightly closed containers.[7][10]
- Store locked up.[1][2]
- Keep away from incompatible materials such as strong bases and oxidizing agents.[7][10]

## First Aid Measures

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Get emergency medical help immediately.[1][2]
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with plenty of water. Get medical help.[1][2] Wash contaminated clothing before reuse.[1][2]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical attention.[1][2]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Get medical help.[1][2]

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **zinc fluoroborate** are not publicly available. However, the following sections describe the general methodologies based on OECD guidelines for key toxicological endpoints.

### Acute Oral Toxicity (Based on OECD Guideline 423)

This method provides information on the health hazards likely to arise from a single oral exposure to a substance. A stepwise procedure is used with a limited number of animals.

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- To cite this document: BenchChem. [toxicological data and safety precautions for handling zinc fluoroborate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081048#toxicological-data-and-safety-precautions-for-handling-zinc-fluoroborate]

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### Contact

Address: 3281 E Guasti Rd

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